

how to store MRS2365 trisodium to maintain potency

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Compound of Interest

Compound Name: MRS2365 trisodium

Cat. No.: B15568971

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Technical Support Center: MRS2365 Trisodium

This technical support center provides researchers, scientists, and drug development professionals with essential information on the proper storage, handling, and use of **MRS2365 trisodium** to ensure its potency and the reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: How should **MRS2365 trisodium** be stored to maintain its potency?

To maintain the potency of **MRS2365 trisodium**, it should be stored as a powder at -20°C for long-term stability, where it can be viable for up to three years.^[1] Once dissolved in a solvent, the solution should be stored at -80°C and is typically stable for up to one year.^[1] For short-term storage of aqueous solutions, refrigeration at 4°C is acceptable for a few days, though this is not ideal for preserving maximum potency over extended periods.

Q2: What is the recommended solvent for **MRS2365 trisodium**?

MRS2365 trisodium is soluble in water.^[2] It is often supplied pre-dissolved in water at a concentration of 10mM.^[2] If you have the powdered form, sterile, nuclease-free water is the recommended solvent.

Q3: How should I prepare a working solution of **MRS2365 trisodium**?

To prepare a working solution from a powdered form, it is recommended to first create a concentrated stock solution in sterile water. For example, you can dissolve the powder in water to create a 10 mM stock solution. This stock solution should then be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots at -80°C. When needed for an experiment, a single aliquot can be thawed and diluted to the final working concentration in your desired buffer or media.

Q4: Is it necessary to protect **MRS2365 trisodium** from light?

While specific light sensitivity data for **MRS2365 trisodium** is not readily available, it is a general best practice for all sensitive chemical compounds to be protected from light to prevent potential photodegradation. Therefore, it is advisable to store both the powdered form and solutions in light-protected containers, such as amber vials or tubes wrapped in foil.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or No Agonist Activity	Improper storage conditions leading to degradation.	Ensure the compound has been stored at the correct temperatures (-20°C for powder, -80°C for solutions).[1]
Repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.	
Incorrect solvent used for reconstitution.	Use high-purity water to dissolve the compound.[2]	
Precipitation of the Compound in Solution	The solution was not properly mixed.	Ensure the compound is fully dissolved by gentle vortexing or sonication if necessary.[1]
The storage temperature of the solution was too high.	Store aqueous solutions at -80°C to maintain stability and prevent precipitation.[2]	
Inconsistent Experimental Results	Degradation of the MRS2365 trisodium stock solution.	Prepare fresh dilutions from a properly stored, single-use aliquot for each experiment.
Variability in the final concentration of the working solution.	Use calibrated pipettes and ensure accurate dilutions from the stock solution.	

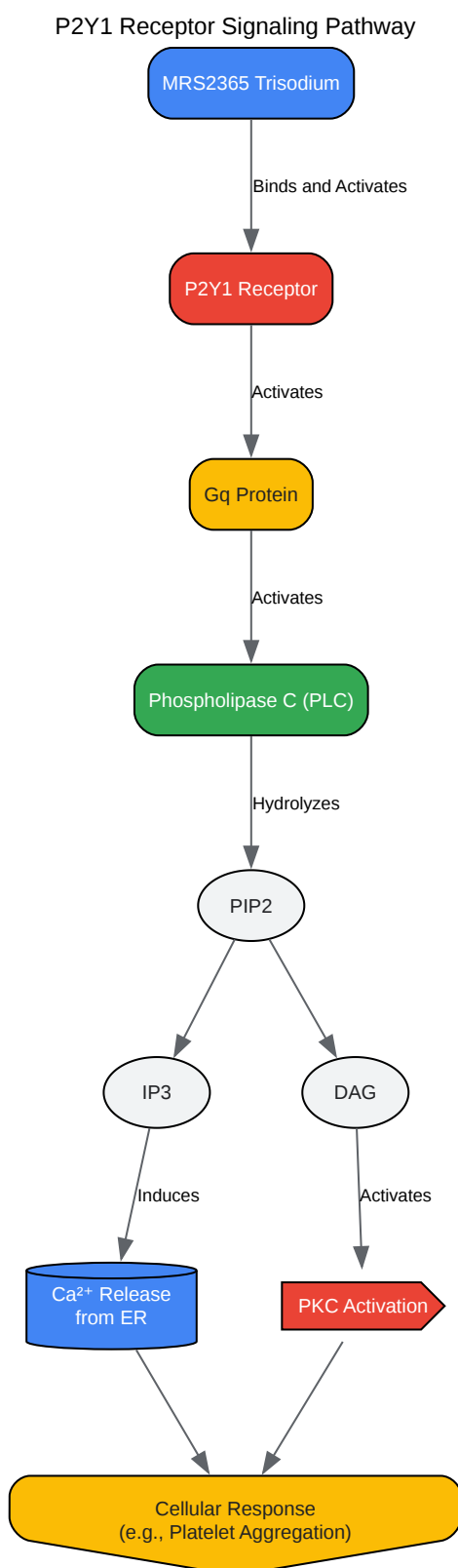
Experimental Protocols

Protocol: Preparation of MRS2365 Trisodium for In Vitro Assays

- Reconstitution of Lyophilized Powder:
 - Allow the vial of **MRS2365 trisodium** powder to equilibrate to room temperature before opening.

- Add the appropriate volume of sterile, nuclease-free water to achieve a desired stock concentration (e.g., 10 mM).
- Gently vortex the vial to ensure the powder is completely dissolved.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use polypropylene tubes.
 - Store the aliquots at -80°C.
- Preparation of Working Solution:
 - For your experiment, thaw one aliquot of the stock solution at room temperature.
 - Dilute the stock solution to the final desired concentration using the appropriate assay buffer (e.g., PBS, HBSS).
 - Keep the working solution on ice for the duration of the experiment.
 - Discard any unused portion of the thawed working solution; do not refreeze.

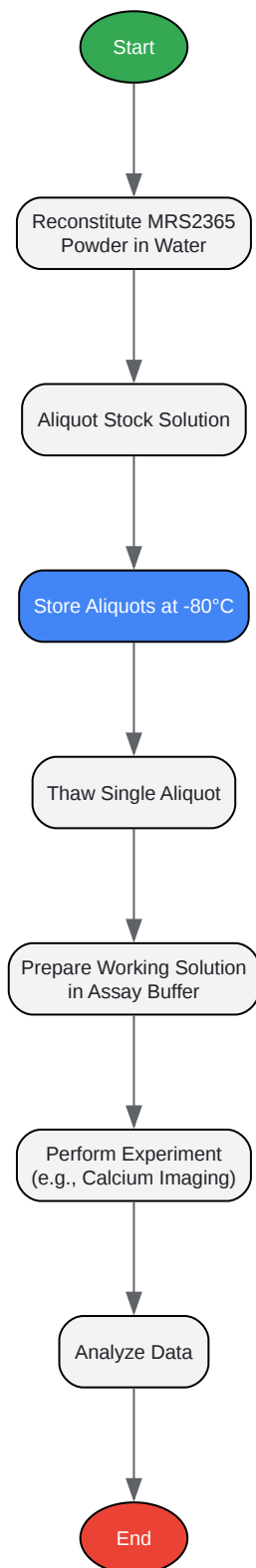
Visualizations



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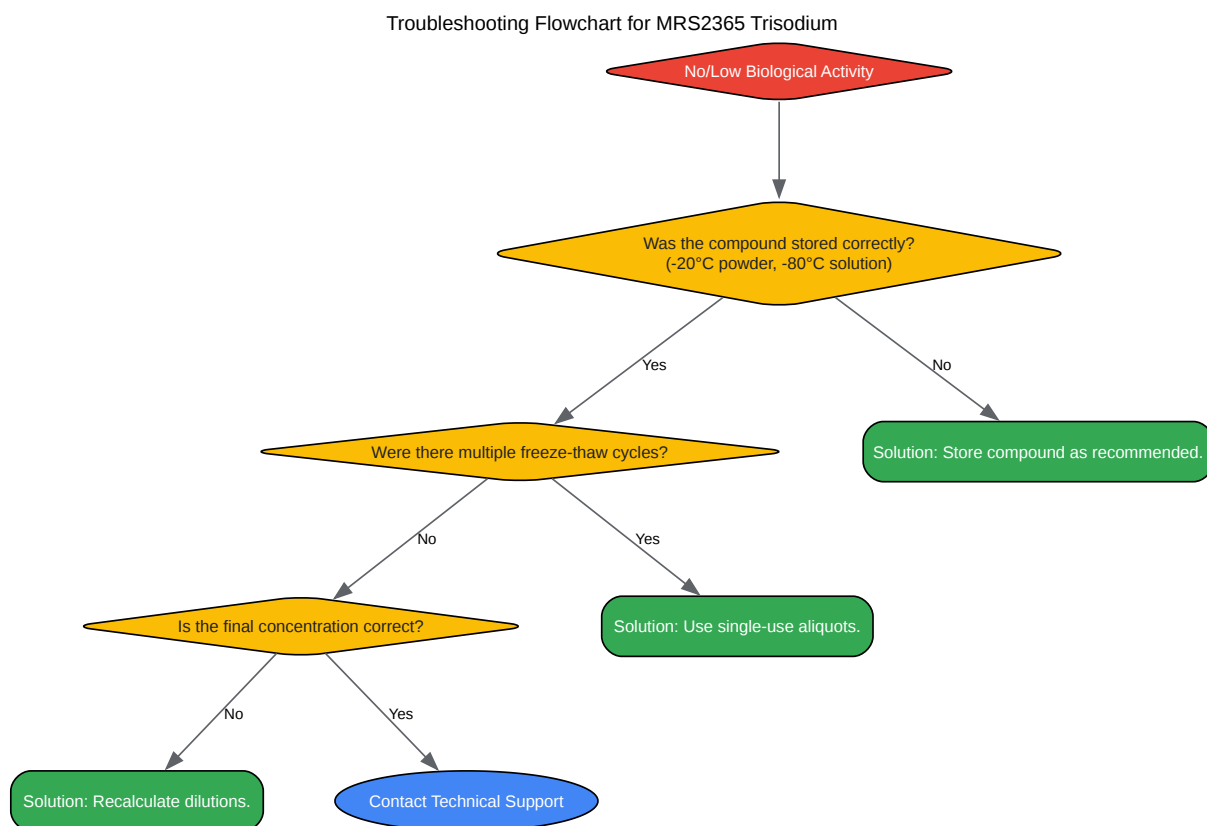
Caption: P2Y1 Receptor Signaling Pathway activated by **MRS2365 trisodium**.

Experimental Workflow for MRS2365 Trisodium



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Caption: Recommended experimental workflow for using **MRS2365 trisodium**.



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Caption: Troubleshooting flowchart for issues with **MRS2365 trisodium**.

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References

- 1. MRS 2365 | TargetMol [targetmol.com]
- 2. MRS 2365 | Purinergic (P2Y) Receptors | Tocris Bioscience [tocris.com]
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